

An In-depth Technical Guide to the Physicochemical Properties of 12-Methyltetracosanoyl-CoA

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Compound of Interest

Compound Name: 12-Methyltetracosanoyl-CoA

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Abstract

12-Methyltetracosanoyl-CoA is a long-chain branched fatty acyl-coenzyme A thioester. As a derivative of a branched-chain fatty acid, it is an important intermediate in lipid metabolism and may possess unique biological activities. This technical guide provides a comprehensive overview of the known and predicted physicochemical properties of **12-Methyltetracosanoyl-CoA**, detailed experimental protocols for its synthesis and analysis, and an exploration of its metabolic context. This information is intended to support researchers in the fields of biochemistry, pharmacology, and drug development in their investigations of this and similar molecules.

Physicochemical Properties

Precise experimental data for the physicochemical properties of **12-Methyltetracosanoyl-CoA** are not readily available in the literature. However, based on the known properties of other long-chain acyl-CoA molecules and the corresponding free fatty acid, 12-methyltetracosanoic acid, we can predict the following characteristics.

Calculated and Predicted Data

The following table summarizes the calculated and predicted physicochemical properties of **12-Methyltetracosanoyl-CoA**.

Property	Value	Method
Molecular Formula	C ₄₆ H ₈₄ N ₇ O ₁₇ P ₃ S	Calculation
Molecular Weight	1132.18 g/mol	Calculation
Predicted Melting Point	Solid at room temperature; likely melts at a higher temperature than the corresponding free fatty acid.	Prediction based on long-chain saturated fatty acids having higher melting points than their unsaturated counterparts of similar size.
Predicted Boiling Point	High; likely to decompose before boiling at atmospheric pressure.	Prediction based on the high molecular weight and polarity of the molecule. The boiling points of fatty acids increase with molecular weight. [1] [2]
Predicted Solubility	Soluble in organic solvents like ethanol, chloroform, and dimethyl sulfoxide (DMSO). [3] [4] Sparingly soluble in water, likely forming micelles.	Prediction based on the amphipathic nature of long-chain acyl-CoAs, which possess a polar head group and a long hydrophobic tail. [5]
Predicted Stability	Unstable in aqueous solutions over long periods, especially at non-neutral pH, due to hydrolysis of the thioester bond. Should be stored at low temperatures (-20°C or below) in an anhydrous organic solvent. [3]	General knowledge of thioester chemistry.

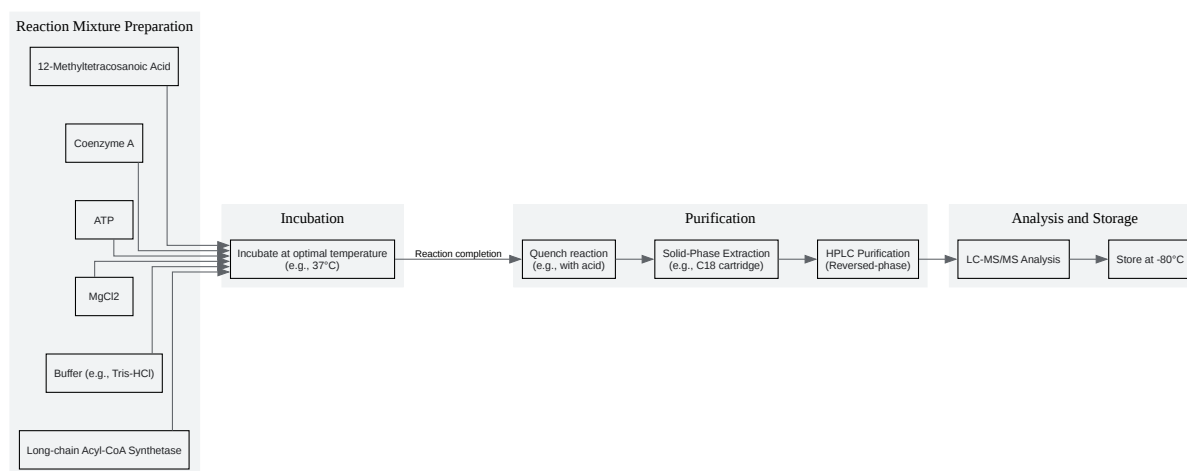
Experimental Protocols

Synthesis of 12-Methyltetracosanoyl-CoA

The synthesis of long-chain acyl-CoAs can be achieved through both enzymatic and chemical methods.

This method utilizes a long-chain acyl-CoA synthetase to catalyze the formation of the thioester bond between 12-methyltetracosanoic acid and coenzyme A. This method is highly specific and yields the biologically active isomer.[6][7][8][9]

Workflow for Enzymatic Synthesis:



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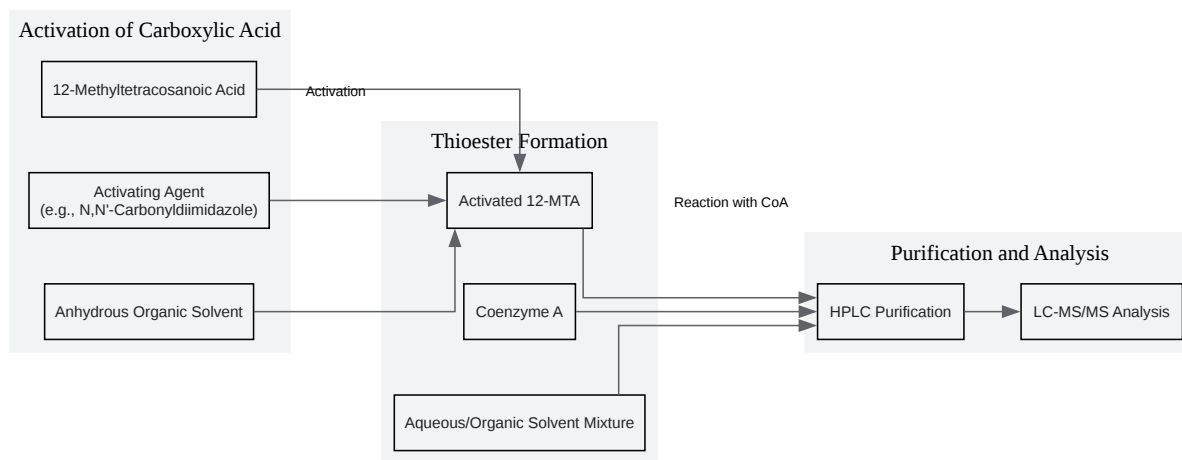
Caption: Enzymatic synthesis of **12-Methyltetracosanoyl-CoA**.

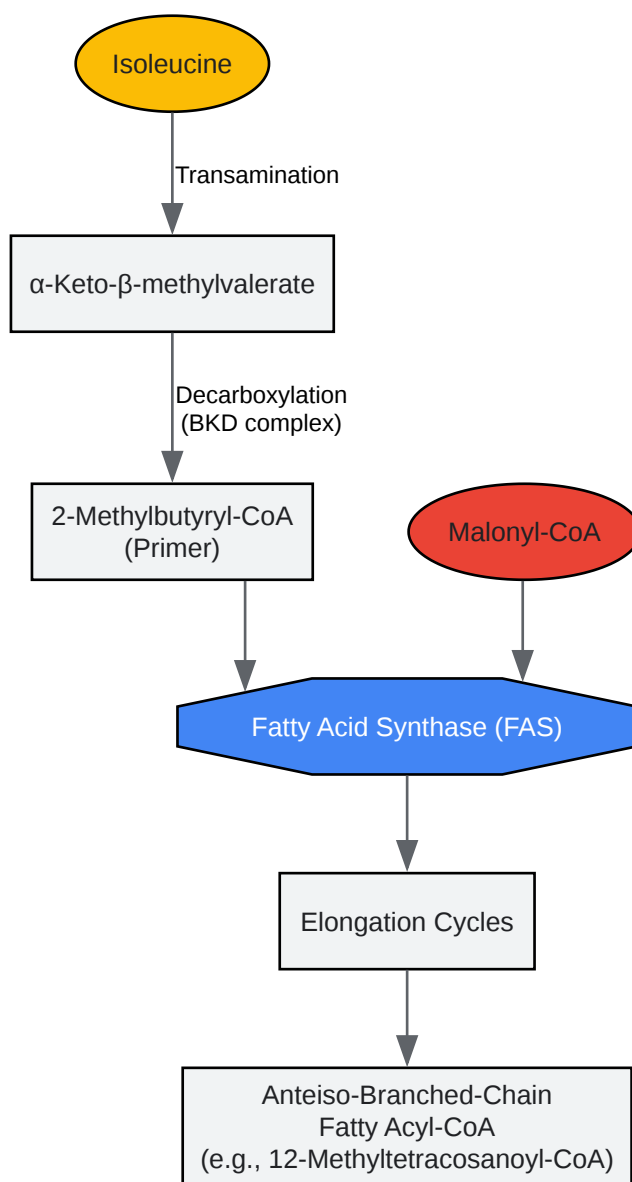
Methodology:

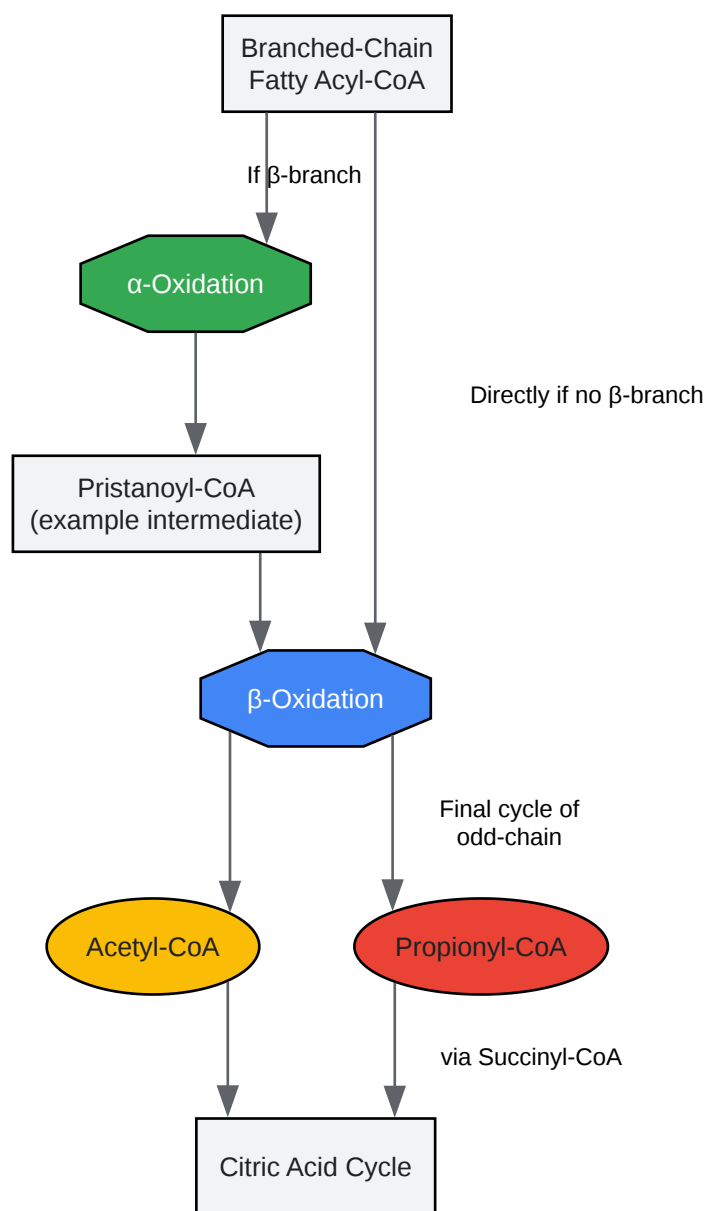
- **Reaction Setup:** In a suitable buffer (e.g., 100 mM Tris-HCl, pH 7.5), combine 12-methyltetracosanoic acid, coenzyme A (lithium salt), ATP, and MgCl₂.
- **Enzyme Addition:** Initiate the reaction by adding a purified long-chain acyl-CoA synthetase.
- **Incubation:** Incubate the reaction mixture at the optimal temperature for the enzyme (typically 37°C) for a sufficient duration (e.g., 1-2 hours).
- **Reaction Quenching:** Stop the reaction by adding an acid, such as perchloric acid or formic acid.
- **Purification:** The product can be purified using solid-phase extraction (SPE) with a C18 cartridge, followed by high-performance liquid chromatography (HPLC) on a reversed-phase column.^[10]
- **Verification:** Confirm the identity and purity of the synthesized **12-Methyltetracosanoyl-CoA** using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Chemical synthesis offers an alternative for producing larger quantities of the acyl-CoA. A common method involves the activation of the carboxylic acid, followed by reaction with coenzyme A.^{[11][12][13][14]}

Workflow for Chemical Synthesis:







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